

In-Depth Technical Guide: Safety and Handling Precautions for Basic Violet 1

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Compound of Interest

Compound Name:	Violet 1
CAS No.:	1342-01-4
Cat. No.:	B1169967

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for Basic **Violet 1** (also known as Methyl Violet), a triphenylmethane dye. The following sections detail its hazardous properties, safe handling procedures, emergency response protocols, and toxicological data. Adherence to these guidelines is crucial for minimizing risks in a laboratory or industrial setting.

Section 1: Chemical and Physical Properties

Basic **Violet 1** is a dark violet powder with the following key properties:

Property	Value
CAS Number	8004-87-3[1][2][3]
Molecular Formula	C ₂₄ H ₂₇ N ₃ ·HCl
Molecular Weight	393.95 g/mol [1]
Appearance	Violet powder[3]
Odor	Odorless[3]
Solubility	Soluble in water
Boiling Point	210°C (lit.)[2]

Section 2: Hazard Identification and GHS Classification




Basic **Violet 1** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[1][4][5][6]
- Serious Eye Damage (Category 1), H318: Causes serious eye damage.[1][5]
- Carcinogenicity (Category 2), H351: Suspected of causing cancer.[1][2][5][6]
- Hazardous to the aquatic environment, acute hazard (Category 1), H400: Very toxic to aquatic life.[1][2][5][6]
- Hazardous to the aquatic environment, long-term hazard (Category 1), H410: Very toxic to aquatic life with long lasting effects.[1][5]

Signal Word: Danger[7]

Hazard Pictograms:

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Hazard Statements:

- H302: Harmful if swallowed.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)
- H318: Causes serious eye damage.[\[1\]](#)[\[5\]](#)
- H351: Suspected of causing cancer.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)[\[5\]](#)

Precautionary Statements:

- P201: Obtain special instructions before use.[\[2\]](#)
- P273: Avoid release to the environment.[\[2\]](#)[\[6\]](#)
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[\[1\]](#)[\[2\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[\[1\]](#)[\[4\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)[\[2\]](#)
- P308 + P313: IF exposed or concerned: Get medical advice/ attention.[\[1\]](#)
- P391: Collect spillage.[\[1\]](#)[\[2\]](#)
- P405: Store locked up.[\[1\]](#)[\[2\]](#)
- P501: Dispose of contents/ container to an approved waste disposal plant.[\[1\]](#)[\[4\]](#)

Section 3: Toxicological Data

The toxicological effects of Basic **Violet 1** have been evaluated in animal studies. The primary routes of exposure are ingestion, inhalation, and contact with skin and eyes.

Endpoint	Species	Route	Value	Reference
LD50	Mouse	Oral	105 mg/kg	[4]
LD50	Rat	Oral	>2160 mg/kg (young), >2600 mg/kg (adult)	[9]

Section 4: Handling and Storage

Proper handling and storage procedures are essential to minimize exposure to Basic **Violet 1**.

Handling:

- Handle in a well-ventilated place.[2]
- Wear suitable protective clothing, including gloves and eye/face protection.[2][3]
- Avoid contact with skin and eyes.[2][3]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[2]
- Wash hands thoroughly after handling.[2][4][8]
- Do not eat, drink, or smoke when using this product.[2][4][8]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Store away from incompatible materials such as strong oxidizing agents.[3]
- Keep away from foodstuff containers.[2]

- Store locked up.[1][2]

Section 5: Emergency Procedures

First-Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2][6]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[1][2]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: Development of hazardous combustion gases or vapors is possible in the event of a fire.[1]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[2]

Accidental Release Measures:

- Personal Precautions: Avoid inhalation of dust and substance contact. Ensure adequate ventilation. Evacuate the danger area and observe emergency procedures.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. Discharge into the environment must be avoided.[2]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[6]

Section 6: Experimental Protocols

The following are summaries of standard methodologies for key toxicological assessments, based on OECD guidelines.

Acute Oral Toxicity - OECD Guideline 401 (Modified)

- Principle: This test provides information on health hazards likely to arise from a single oral exposure to a substance. The objective is to determine the median lethal dose (LD50).
- Test Animals: Healthy, young adult rodents (rats or mice) are used.[2] At least 5 animals per dose level are recommended.[2]
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[2]
 - Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days.
 - Body weights are recorded weekly.
 - All animals (deceased and surviving) are subjected to a gross necropsy.
- Data Analysis: The LD50 is calculated using a statistical method (e.g., Probit analysis).

Acute Dermal Irritation/Corrosion - OECD Guideline 404

- Principle: This test assesses the potential of a substance to cause skin irritation or corrosion.
- Test Animals: Albino rabbits are the preferred species.[10]
- Procedure:
 - The fur is removed from a small area of the animal's back.

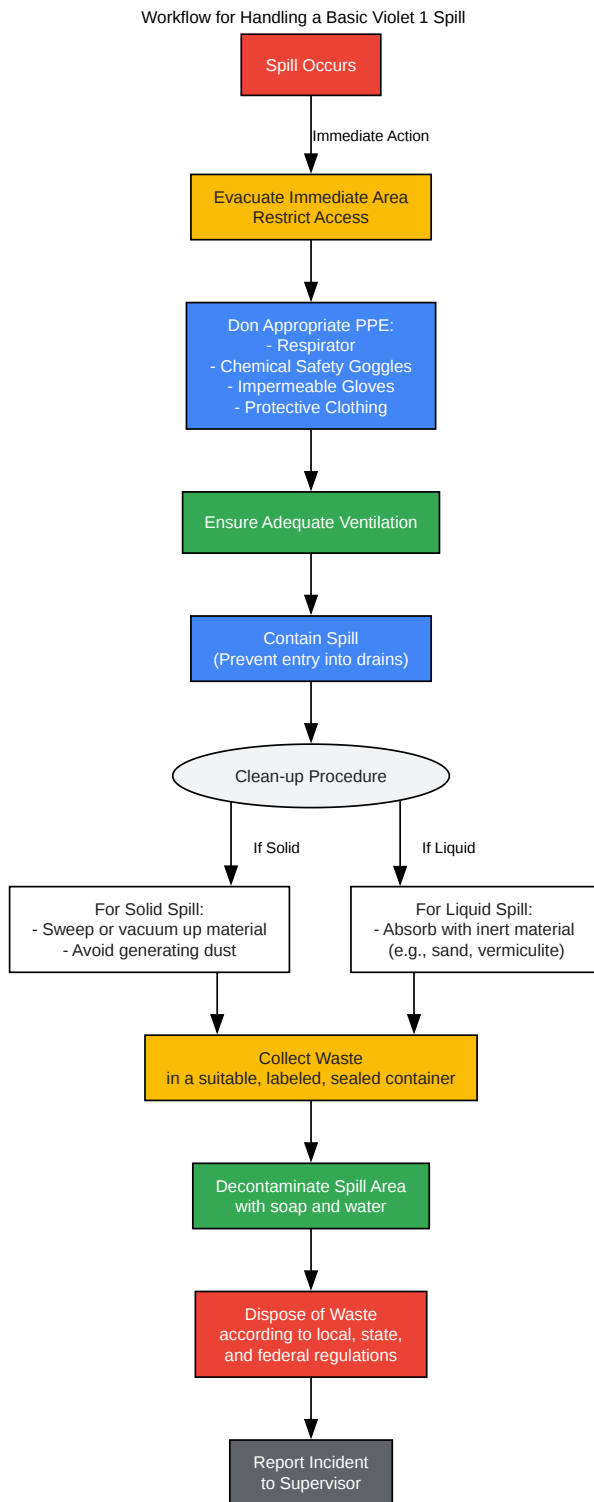
- A 0.5 g or 0.5 mL dose of the test substance is applied to the prepared skin and covered with a gauze patch.[5]
- The exposure duration is typically 4 hours.[5]
- After exposure, the patch and any residual test substance are removed.
- The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Data Analysis: The severity of skin reactions is scored, and the substance is classified based on the reversibility and severity of the lesions.

Acute Eye Irritation/Corrosion - OECD Guideline 405

- Principle: This test evaluates the potential of a substance to cause eye irritation or corrosion.
- Test Animals: Albino rabbits are the preferred species.[1][4]
- Procedure:
 - A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[1]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[7]
 - Lesions of the cornea, iris, and conjunctiva are scored.
- Data Analysis: The severity and reversibility of ocular lesions are evaluated to classify the substance. The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[1]

Section 7: Visualized Workflow

Handling a Basic Violet 1 Spill



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Caption: Logical workflow for responding to a Basic **Violet 1** spill.

Disclaimer: This document is intended as a guide and is not exhaustive. Always refer to the most current Safety Data Sheet (SDS) for Basic **Violet 1** from your supplier and follow all applicable local, state, and federal regulations. It is the responsibility of the user to ensure that all safety precautions are followed.

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